

Application Note: Preparation of 5-Methoxytryptamine Hydrochloride Salt for Injection

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Compound of Interest

Compound Name: 1-(5-Methoxy-1H-indol-3-
YL)ethan-1-amine

Cat. No.: B13264880

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Abstract

This technical guide outlines the rigorous protocol for the preparation, purification, and sterile formulation of 5-Methoxytryptamine (5-MeO-T) Hydrochloride salt for parenteral (injectable) administration. Targeted at drug development professionals, this document bridges the gap between raw chemical synthesis and pharmaceutical-grade formulation. It addresses critical stability challenges inherent to the indole moiety—specifically oxidation sensitivity—and provides a self-validating workflow for producing a sterile, isotonic, and stable injectable solution.

Introduction & Compound Profile

5-Methoxytryptamine (Mexamine) is a biologically active tryptamine derivative and a non-selective serotonin receptor agonist.^{[1][2][3]} Clinically, it has been investigated for its radioprotective properties and potential utility in treating hypotension and sleep disorders.

In the context of injectable formulations, the Hydrochloride (HCl) salt is the preferred pharmaceutical form due to its superior aqueous solubility compared to the free base. However, the indole structure renders the compound susceptible to oxidative degradation, necessitating strict control over pH, dissolved oxygen, and light exposure during preparation.

Physicochemical Profile

Property	Specification
Compound Name	5-Methoxytryptamine Hydrochloride
CAS Number	66-83-1
Molecular Formula	C ₁₁ H ₁₄ N ₂ O[4][5][6][7] · HCl
Molecular Weight	226.70 g/mol
Solubility (Water)	~30 mg/mL (Freely Soluble)
pKa (Amine)	~9.6 (Basic)
Stability Risk	High sensitivity to oxidation and photodegradation

Part I: Preparation & Purification of the API (Salt Formation)

Note: If purchasing commercial "Research Grade" 5-MeO-T HCl, it often contains impurities or heavy metals unsuitable for injection. This section details the purification/recrystallization to achieve "Injectable Grade" purity.

Principle

The conversion of 5-Methoxytryptamine Free Base to its Hydrochloride salt is achieved via acid-base reaction in an anhydrous organic solvent system. This prevents hydrolysis and allows the salt to precipitate as a high-purity crystalline solid, leaving lipophilic impurities in the mother liquor.

Reagents

- 5-Methoxytryptamine Free Base (Purity >98%)[6][7]
- Ethanol (Absolute, Anhydrous)[8]
- Diethyl Ether (Anhydrous, ACS Reagent)
- Hydrochloric Acid (1M in Diethyl Ether or Dioxane)

Protocol: Salt Crystallization

- **Dissolution:** Dissolve 5.0 g of 5-Methoxytryptamine Free Base in 25 mL of warm anhydrous Ethanol (35-40°C). Ensure complete dissolution.
- **Filtration (Clarification):** Filter the solution through a 0.45 µm PTFE membrane to remove insoluble particulates.
- **Acidification:** While stirring rapidly on ice (0-4°C), dropwise add 1M HCl in Diethyl Ether. Monitor pH using wetted pH paper.
 - **Target:** Stop addition when pH reaches ~4.0-5.0.
 - **Observation:** A white to off-white precipitate (the HCl salt) will form immediately.
- **Precipitation:** Add 50 mL of cold Anhydrous Diethyl Ether to drive further crystallization. Stir for 30 minutes at 0°C.
- **Isolation:** Filter the solid using a sintered glass funnel under vacuum / inert gas (Nitrogen).
- **Washing:** Wash the filter cake 3 times with cold Diethyl Ether (10 mL each) to remove residual acid and impurities.
- **Drying:** Dry the crystals in a vacuum oven at 40°C for 12 hours. Store in amber glass under Argon.

Part II: Sterile Injectable Formulation Protocol

Target Formulation: 5 mg/mL 5-Methoxytryptamine HCl in 0.9% Saline (pH 5.5).

Critical Process Parameters (CPPs)

- **Oxygen Exclusion:** The solution must be prepared using sparged (deoxygenated) water to prevent the formation of colored oxidation products (melanin-like polymers).
- **pH Control:** Tryptamines are most stable in slightly acidic conditions (pH 4.5 – 6.0). Neutral or basic pH accelerates oxidation.
- **Tonicity:** The solution must be isotonic (approx. 290 mOsm/kg) to prevent hemolysis upon injection.

Materials & Equipment

- **API:** Purified 5-Methoxytryptamine HCl (from Part I).
- **Vehicle:** Water for Injection (WFI), USP.
- **Tonicity Agent:** Sodium Chloride (NaCl), USP.
- **pH Adjusters:** 0.1N HCl and 0.1N NaOH (Sterile filtered).
- **Filtration:** 0.22 µm PVDF or PES sterile syringe filters (low protein binding).
- **Container:** Type I Amber Glass Vials (depyrogenated).

Step-by-Step Formulation Procedure

Step 1: Vehicle Preparation (Deoxygenation)

- Take 100 mL of WFI.
- Sparge with high-purity Nitrogen (N₂) gas for 30 minutes to remove dissolved oxygen.
- **Scientific Rationale:** This step is the primary defense against indole oxidation.

Step 2: Dissolution[9]

- Weigh 500 mg of 5-Methoxytryptamine HCl.
- Weigh 900 mg of Sodium Chloride (NaCl).

- Add approximately 80 mL of the deoxygenated WFI to a sterile glass beaker.
- Add the NaCl and stir until fully dissolved.
- Add the 5-Methoxytryptamine HCl.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Stir gently until fully dissolved (Solution should be clear and colorless).

Step 3: pH Adjustment[\[7\]](#)

- Measure the pH of the solution.[\[13\]](#)
- Target pH:5.0 – 6.0.
- If pH < 5.0, adjust carefully with 0.1N NaOH.
- If pH > 6.0, adjust with 0.1N HCl.
- Caution: Do not overshoot pH > 7.0, as this induces rapid degradation.

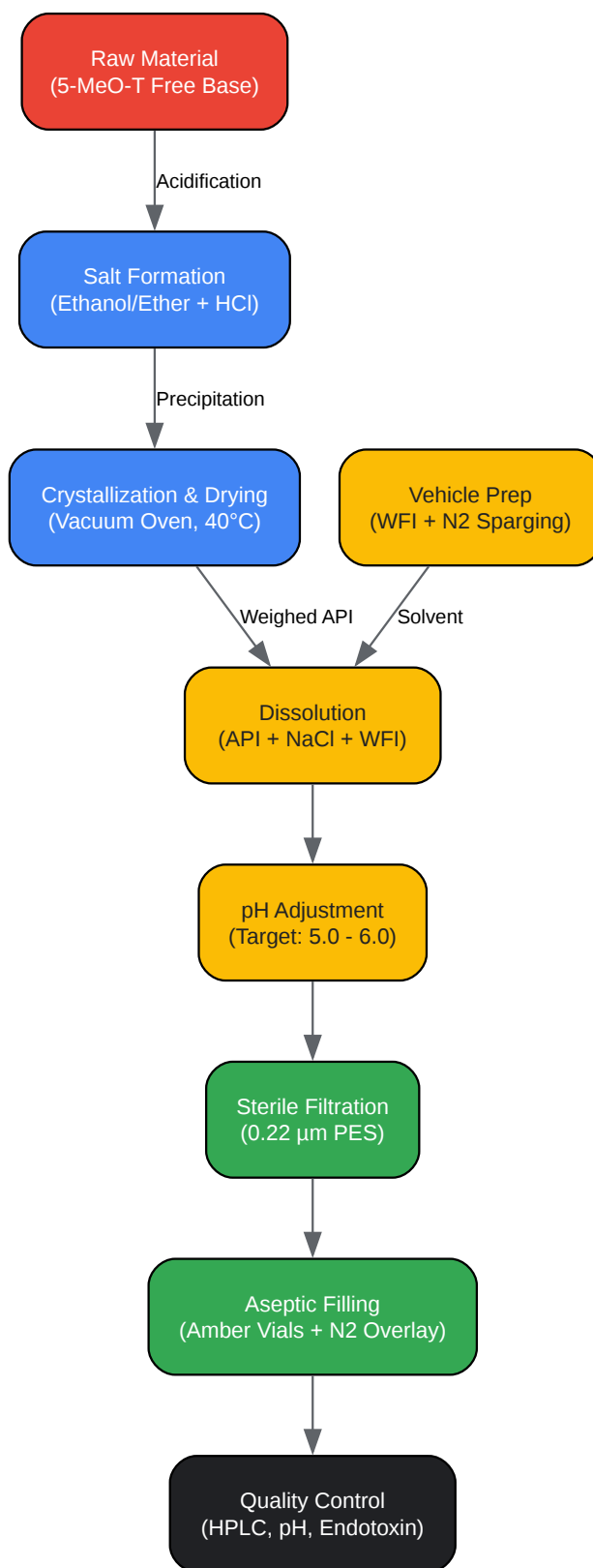
Step 4: Final Volume & Sterilization

- Add deoxygenated WFI to bring the final volume to exactly 100 mL.
- Sterile Filtration: Draw the solution into a sterile syringe and pass through a 0.22 µm PES filter directly into sterile, depyrogenated amber vials.
 - Note: Do not autoclave. Tryptamine salts may degrade under high heat/pressure. Filtration is the method of choice.

Step 5: Packaging & Overlay

- Immediately after filling, purge the headspace of each vial with sterile Nitrogen gas.
- Seal with a Teflon-coated rubber stopper and aluminum crimp cap.
- Label as "Light Sensitive."

Visualized Workflow (Graphviz)



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Caption: Integrated workflow transforming raw free base into a sterile, stable injectable dosage form.

Quality Control & Validation

To ensure the safety and efficacy of the prepared injection, the following QC tests are mandatory:

Test	Method	Acceptance Criteria
Appearance	Visual Inspection	Clear, colorless solution; no particulates.
Assay (Potency)	HPLC-UV (C18 Column, 280 nm)	95.0% – 105.0% of label claim.
pH	Potentiometric	5.0 – 6.0
Sterility	Membrane Filtration (USP <71>)	No growth after 14 days.
Bacterial Endotoxins	LAL Assay (USP <85>)	< 0.5 EU/mL (depending on dose).
Particulate Matter	Light Obscuration (USP <788>)	Meets USP limits for small volume parenterals.

HPLC Method for Potency (Reference)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 4.6 x 150mm, 5µm).
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (85:15).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm (Indole absorption max).

Stability & Storage

- Storage Condition: Refrigerate (2-8°C). Do not freeze.

- Shelf Life: Typically 6-12 months if nitrogen-overlaid and protected from light.
- Degradation Indicators: Yellowing or browning of the solution indicates oxidation (formation of quinone-imines). Discard immediately if discoloration occurs.[14]

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